

Preparation of Prim-O-Glucosylcimifugin Stock Solutions: An Application Note and Protocol

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Compound of Interest

Compound Name: *Prim-O-Glucosylcimifugin*

Cat. No.: *B192187*

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Introduction

Prim-O-Glucosylcimifugin (CAS: 80681-45-4) is a chromone glycoside and a primary bioactive component isolated from the roots of *Saposhnikovia divaricata* and other medicinal plants.[1][2] It is a subject of increasing interest in biomedical research due to its various pharmacological activities, including anti-inflammatory, analgesic, and anti-cancer properties.[3][4] Accurate and reproducible experimental results rely on the correct preparation and storage of **Prim-O-Glucosylcimifugin** stock solutions. This document provides a detailed protocol for the preparation, storage, and handling of **Prim-O-Glucosylcimifugin** stock solutions for in vitro and in vivo research applications.

Physicochemical Properties

A summary of the key physicochemical properties of **Prim-O-Glucosylcimifugin** is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₂₂ H ₂₈ O ₁₁	[2][5]
Molecular Weight	468.45 g/mol	[3][6][7]
CAS Number	80681-45-4	[1][2]
Appearance	White crystalline powder	[8]
Purity	Typically >95% (HPLC)	[2]

Solubility

Prim-O-Glucosylcimifugin is soluble in several organic solvents. The choice of solvent is critical and should be guided by the specific requirements of the downstream application, particularly concerning solvent toxicity in cell-based assays.

Solvent	Solubility	Notes
DMSO (Dimethyl Sulfoxide)	≥ 55 mg/mL (117.41 mM)	[6] Sonication may be required.[6] Moisture-absorbing DMSO can reduce solubility; use fresh DMSO.[3]
	≥ 150 mg/mL (320.20 mM)	[1]
	93-94 mg/mL (198.52-200.66 mM)	[3]
Methanol	Soluble	[8]
In vivo formulation	2 mg/mL (4.27 mM) in 10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline	[6] Sonication is recommended.[6]

Experimental Protocol: Preparation of a 10 mM DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **Prim-O-Glucosylcimifugin** in DMSO.

Materials

- **Prim-O-Glucosylcimifugin** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional)
- Pipettes and sterile filter tips

Procedure

- **Pre-weighing Preparation:** Allow the vial of **Prim-O-Glucosylcimifugin** to equilibrate to room temperature before opening to prevent condensation of moisture onto the powder.
- **Weighing:** Tare a sterile microcentrifuge tube or amber vial on a calibrated analytical balance. Carefully weigh the desired amount of **Prim-O-Glucosylcimifugin**. For example, to prepare 1 mL of a 10 mM stock solution, weigh 4.68 mg of **Prim-O-Glucosylcimifugin** (Molecular Weight = 468.45 g/mol).
- **Solvent Addition:** Add the appropriate volume of fresh, anhydrous DMSO to the weighed **Prim-O-Glucosylcimifugin**. For the example above, add 1 mL of DMSO.
- **Dissolution:** Cap the tube/vial tightly and vortex thoroughly until the powder is completely dissolved. If necessary, sonicate the solution in a water bath for a few minutes to aid dissolution.^[6]
- **Sterilization (Optional):** If required for sterile cell culture applications, the stock solution can be sterilized by passing it through a 0.22 µm syringe filter. Ensure the filter is compatible with

DMSO.

- Aliquoting and Storage: It is recommended to prepare and use the solution on the same day. [1][2] However, if storage is necessary, aliquot the stock solution into smaller, single-use volumes in tightly sealed vials to avoid repeated freeze-thaw cycles.[2][9] Store the aliquots at -20°C or -80°C.

Storage and Stability

Proper storage is crucial to maintain the integrity of **Prim-O-Glucosylcimifugin** stock solutions.

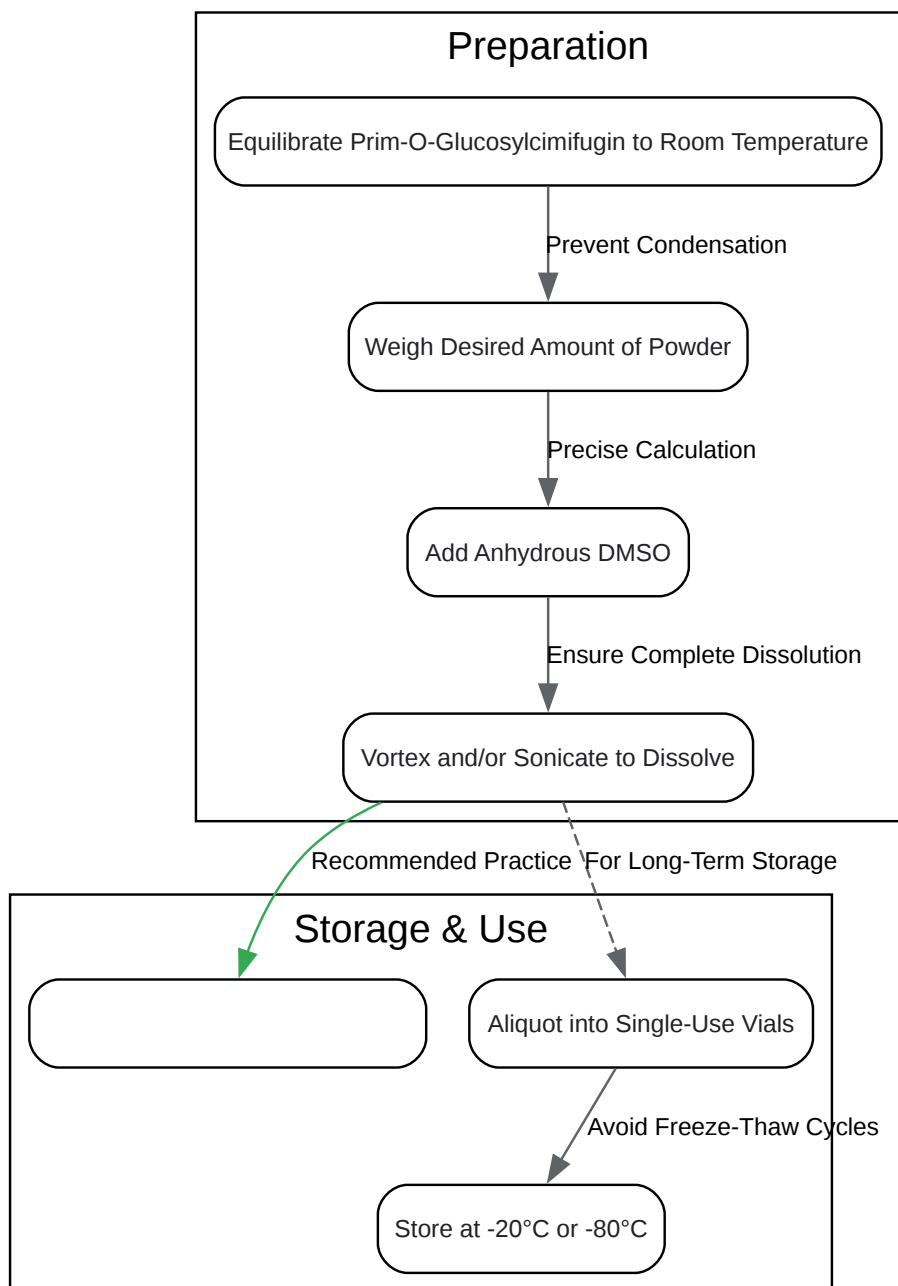
Form	Storage Temperature	Stability
Solid Powder	-20°C	Up to 3 years[6]
In Solvent	-80°C	Up to 1 year[6]
-20°C	Up to 1 month[9] (or several months according to another source[1])	

Note: It is best practice to use freshly prepared solutions. If using stored solutions, allow the aliquot to thaw completely and bring it to room temperature before use. Vortex briefly before diluting into your experimental medium.

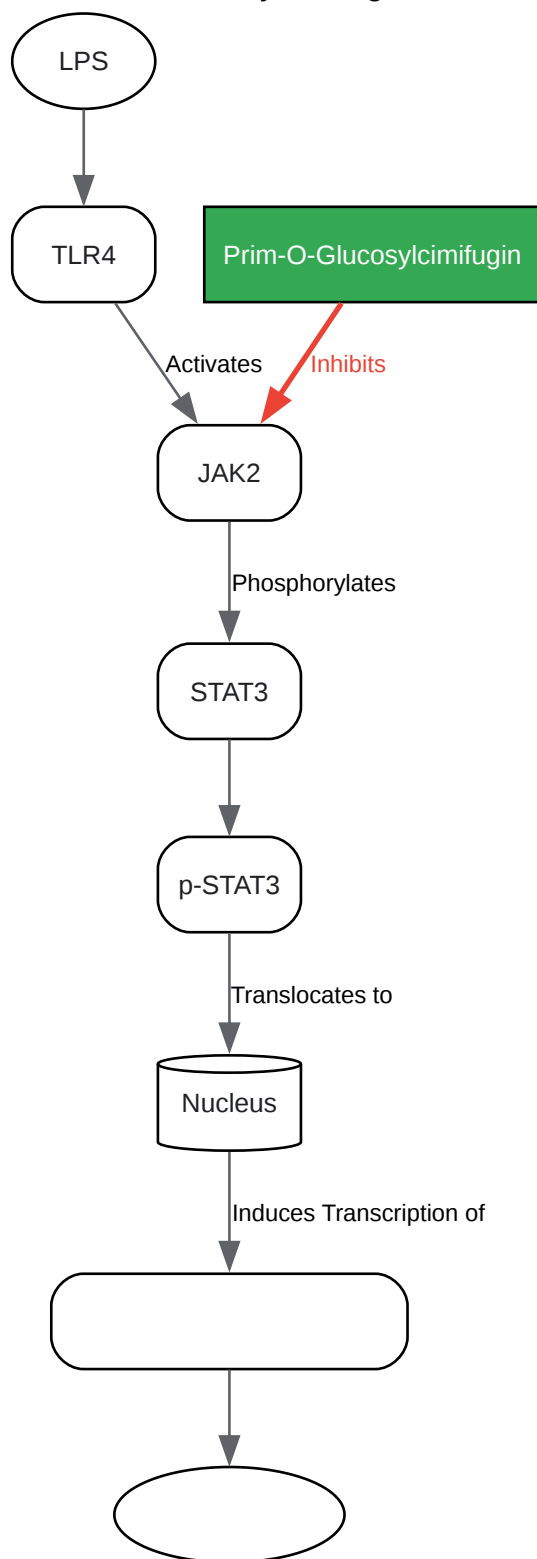
Visualization of Experimental Workflow

The following diagram illustrates the workflow for the preparation of **Prim-O-Glucosylcimifugin** stock solution.

Workflow for Prim-O-Glucosylcimifugin Stock Solution Preparation



Inhibitory Action of Prim-O-Glucosylcimifugin on JAK2/STAT3 Pathway

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